

4-Desmethoxy Omeprazole-d3 stability in different solvents and pH

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Compound of Interest

Compound Name: 4-Desmethoxy Omeprazole-d3

Cat. No.: B587879

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Technical Support Center: 4-Desmethoxy Omeprazole-d3

This technical support center provides guidance on the stability of **4-Desmethoxy Omeprazole-d3** in various solvents and pH conditions. The information is intended for researchers, scientists, and drug development professionals.

Disclaimer: Direct stability studies on **4-Desmethoxy Omeprazole-d3** are limited. Much of the following information is extrapolated from extensive stability data available for the parent compound, Omeprazole. The structural similarity suggests analogous stability profiles, but this should be empirically verified for critical applications.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **4-Desmethoxy Omeprazole-d3**?

A1: For long-term stability, **4-Desmethoxy Omeprazole-d3** powder should be stored at -20°C. [1][2] Stock solutions should be prepared fresh. If storage of solutions is necessary, they should be aliquoted and stored at -80°C for up to six months or at -20°C for up to one month to minimize degradation from repeated freeze-thaw cycles.[1]

Q2: What solvents are suitable for dissolving **4-Desmethoxy Omeprazole-d3**?

A2: **4-Desmethoxy Omeprazole-d3** is soluble in DMF (30 mg/ml), DMSO (30 mg/ml), and Ethanol (5 mg/ml). It has limited solubility in a 1:1 mixture of DMSO and PBS (pH 7.2) at 0.5 mg/ml.[1] For aqueous solutions, it is advisable to first dissolve the compound in a minimal amount of an organic solvent like DMSO before diluting with an aqueous buffer.

Q3: How does pH affect the stability of **4-Desmethoxy Omeprazole-d3**?

A3: Based on data from Omeprazole, **4-Desmethoxy Omeprazole-d3** is expected to be highly unstable in acidic conditions and more stable in neutral to alkaline conditions. Omeprazole degrades rapidly at a pH below 5, with a reported half-life of about 10 minutes.[3] Its stability significantly increases at higher pH values, with a half-life of 18 hours at pH 6.5.[3] The degradation in acidic solution is an acid-catalyzed process.[4]

Q4: What are the primary degradation pathways for Omeprazole and, by extension, **4-Desmethoxy Omeprazole-d3**?

A4: Under acidic conditions, Omeprazole undergoes a complex degradation process. This involves the formation of a sulfenic acid and a pyridinium intermediate, which can then rearrange and react to form various degradation products, including sulfide and sulfone derivatives.[5][6] Oxidative conditions can lead to the formation of N-oxides and other oxidation products.[7]

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Inconsistent analytical results (e.g., varying peak areas in HPLC).	Degradation of the compound in solution.	Prepare fresh solutions for each experiment. If using a stock solution, ensure it has been stored properly at low temperatures and for a limited time. Avoid repeated freeze-thaw cycles. Use a neutral or slightly alkaline buffer as the solvent if compatible with your experimental design.
Low recovery of the compound from a sample.	Adsorption to container surfaces or degradation during sample processing.	Use silanized glassware or low-adsorption plasticware. Minimize the time between sample preparation and analysis. Keep samples on ice or at refrigerated temperatures during processing.
Appearance of unexpected peaks in chromatograms.	Formation of degradation products.	Confirm the identity of the extra peaks using a mass spectrometer. If they are degradation products, review the pH, temperature, and light exposure of your samples and analytical mobile phase. Adjust conditions to minimize degradation.
Difficulty dissolving the compound in aqueous buffers.	Low aqueous solubility.	Prepare a concentrated stock solution in an appropriate organic solvent (e.g., DMSO) and then dilute it with the aqueous buffer. Ensure the final concentration of the organic solvent is compatible with your experiment. Gentle

warming to 37°C and
sonication can also aid in
dissolution.[\[1\]](#)

Data Presentation

Table 1: Solubility of 4-Desmethoxy Omeprazole

Solvent	Solubility
DMF	30 mg/ml [1]
DMSO	30 mg/ml [1]
Ethanol	5 mg/ml [1]
DMSO:PBS (pH 7.2) (1:1)	0.5 mg/ml [1]

Table 2: pH-Dependent Stability of Omeprazole (Inferred for **4-Desmethoxy Omeprazole-d3**)

pH	Half-life at 25°C
< 5	~10 minutes [3]
5.0	43 minutes [4]
6.5	18 hours [3]
10.0	~3 months [4]

Table 3: Summary of Omeprazole Degradation under Forced Conditions (Inferred for **4-Desmethoxy Omeprazole-d3**)

Stress Condition	Observation
Acidic Hydrolysis (e.g., 0.1 N HCl)	Significant degradation.[8][9]
Basic Hydrolysis (e.g., 0.1 N NaOH)	Less degradation compared to acidic conditions. [8][9]
Oxidation (e.g., H ₂ O ₂)	Degradation occurs.[8][9]
Heat	Degradation is observed.[9][10]
UV Light	Degradation occurs.[9]

Experimental Protocols

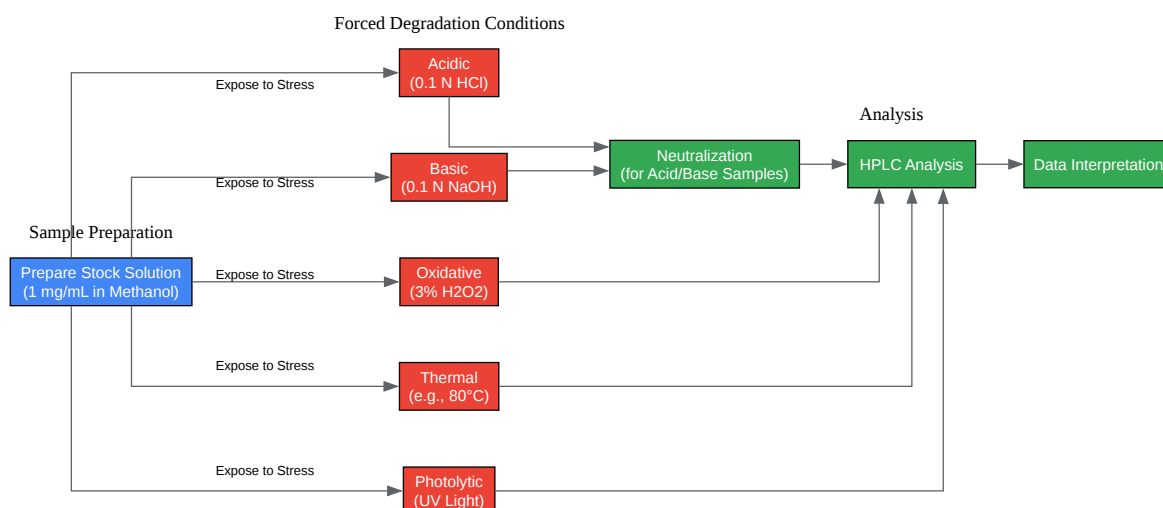
Protocol 1: General Procedure for a Forced Degradation Study

This protocol outlines a general procedure for conducting a forced degradation study on a compound like **4-Desmethoxy Omeprazole-d3**, based on common practices for Omeprazole.

- **Preparation of Stock Solution:** Prepare a stock solution of **4-Desmethoxy Omeprazole-d3** in a suitable solvent (e.g., methanol or acetonitrile) at a concentration of 1 mg/mL.
- **Acidic Degradation:** Mix an aliquot of the stock solution with 0.1 N HCl. Incubate at room temperature or a slightly elevated temperature (e.g., 40-60°C) for a defined period (e.g., 1-2 hours). Neutralize the solution with an equivalent amount of 0.1 N NaOH before analysis.
- **Alkaline Degradation:** Mix an aliquot of the stock solution with 0.1 N NaOH. Incubate under similar conditions as the acidic degradation. Neutralize with an equivalent amount of 0.1 N HCl before analysis.[9]
- **Oxidative Degradation:** Mix an aliquot of the stock solution with a solution of hydrogen peroxide (e.g., 3-30%). Incubate at room temperature for a defined period.
- **Thermal Degradation:** Expose the solid compound or a solution to elevated temperatures (e.g., 60-105°C) for a defined period.[9]
- **Photolytic Degradation:** Expose a solution of the compound to UV light (e.g., 254 nm) for a defined period. A control sample should be kept in the dark.[9]

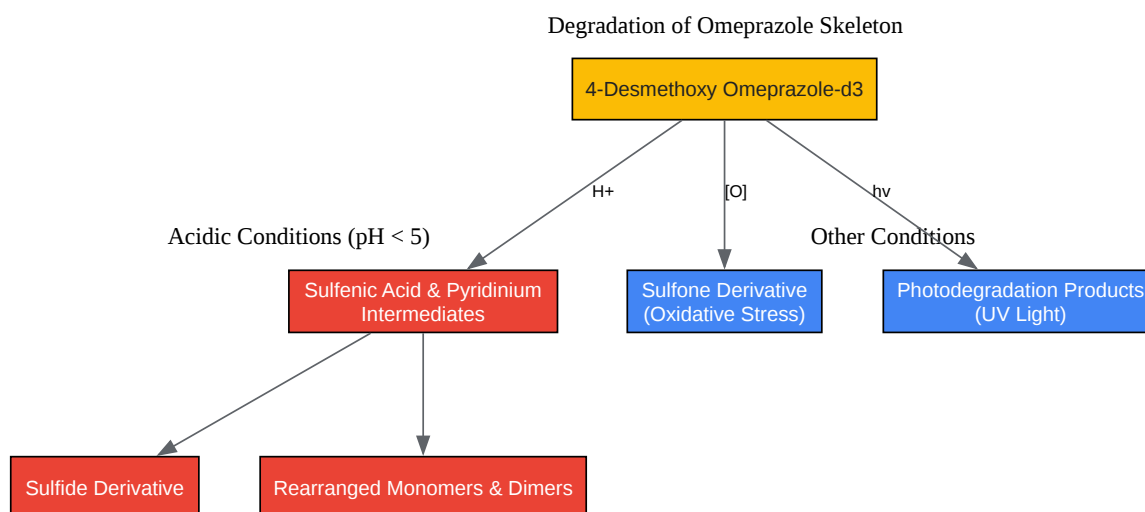
- Analysis: Analyze the stressed samples and an unstressed control sample by a stability-indicating HPLC method. The method should be able to separate the intact drug from its degradation products. A common mobile phase for Omeprazole analysis consists of a phosphate buffer and acetonitrile.^[11]

Visualizations



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Caption: Experimental Workflow for Forced Degradation Studies.



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Caption: Simplified Degradation Pathways of **4-Desmethoxy Omeprazole-d3**.

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